

# Rhodamine 800: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: Rhodamine 800

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This in-depth technical guide provides a comprehensive overview of the solubility of **Rhodamine 800**, a near-infrared fluorescent dye, in dimethyl sulfoxide (DMSO) and other common organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize **Rhodamine 800** in their experimental workflows.

## Core Properties of Rhodamine 800

**Rhodamine 800** is a cationic dye known for its fluorescence emission in the near-infrared spectrum, which makes it particularly useful for biological imaging applications by minimizing autofluorescence from endogenous biomolecules[1]. Its utility in various assays, including cell staining and in vivo imaging, is highly dependent on its solubility characteristics[1][2][3].

## Quantitative Solubility Data

The solubility of a fluorescent dye is a critical parameter for the preparation of stock solutions and the design of experimental protocols. The following table summarizes the available quantitative and qualitative solubility data for **Rhodamine 800** in various organic solvents.

Solvent	Molar Mass (g/mol )	Quantitative Solubility	Qualitative Solubility	Source(s)
Dimethyl Sulfoxide (DMSO)	78.13	83.33 mg/mL (168.02 mM)	Soluble	<a href="#">[1]</a>
Ethanol	46.07	Not specified	Soluble	
Methanol	32.04	Not specified	Soluble	
Dimethylformamide (DMF)	73.09	Not specified	Soluble	
Water	18.02	< 0.1 mg/mL	Poorly soluble/Insoluble	

Note: For dissolving **Rhodamine 800** in DMSO, sonication is often recommended to facilitate the process. When using DMSO, it is advisable to use a fresh, anhydrous grade, as hygroscopic DMSO can negatively impact the solubility of the product.

## Experimental Protocol: Determination of Rhodamine 800 Solubility

For solvents where quantitative solubility data is not readily available, researchers can determine it experimentally using a standardized method such as the shake-flask method. This protocol outlines the general steps to determine the equilibrium solubility of **Rhodamine 800** in a specific organic solvent.

Objective: To determine the saturation solubility of **Rhodamine 800** in a selected organic solvent at a constant temperature.

Materials:

- **Rhodamine 800** powder
- Selected organic solvent (e.g., ethanol, methanol, DMF)

- Sealed glass vials or flasks
- Thermostatic shaker or magnetic stirrer
- Centrifuge
- Syringe and chemically inert syringe filters (e.g., PTFE, 0.22  $\mu\text{m}$ )
- Analytical balance
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system

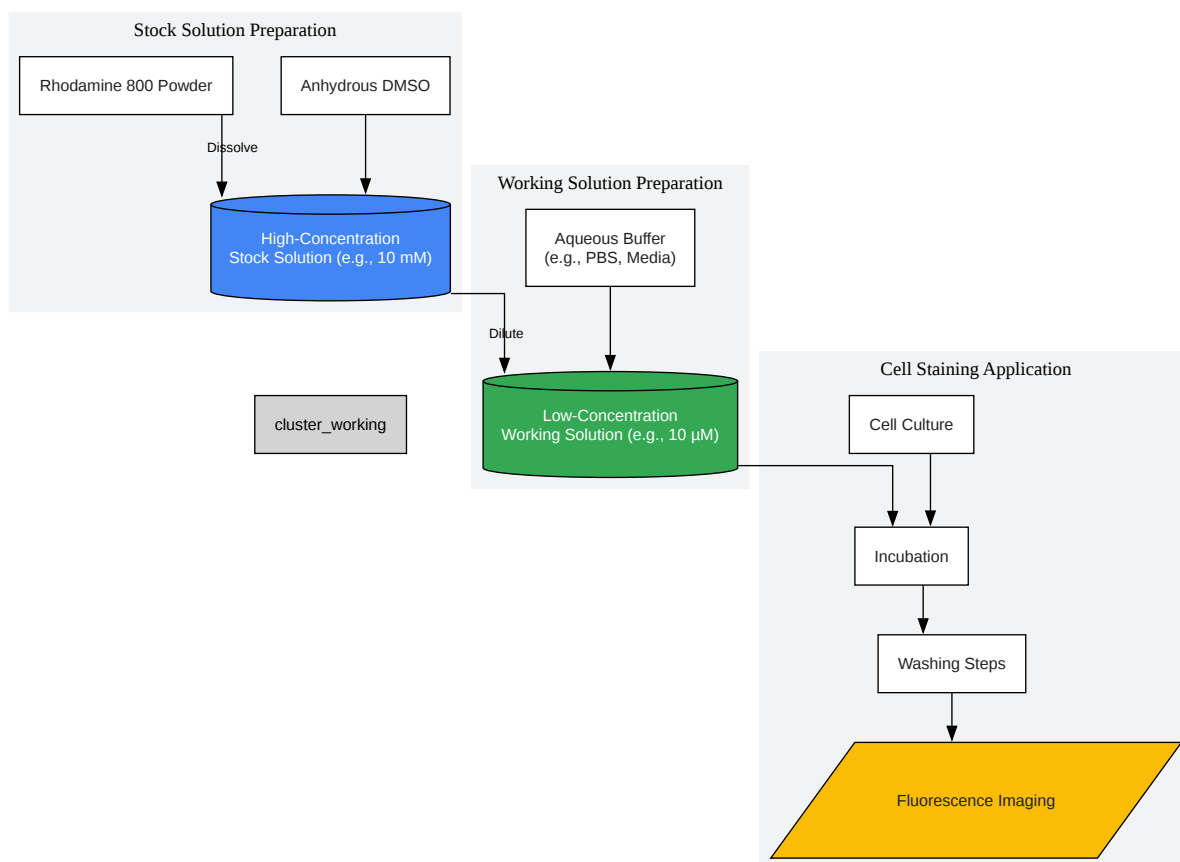
#### Methodology:

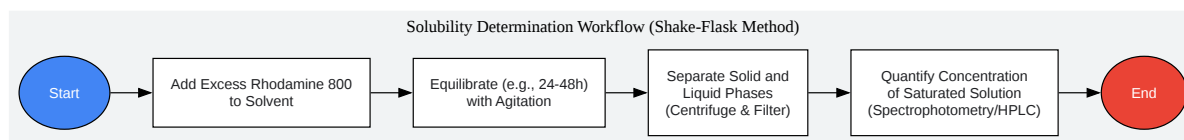
- Preparation of a Saturated Solution:
  - Add an excess amount of **Rhodamine 800** powder to a pre-weighed, sealed glass vial. The excess solid should be clearly visible.
  - Add a known volume of the selected organic solvent to the vial.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25°C).
  - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Phase Separation:
  - After the equilibration period, cease agitation and allow the vial to stand at the constant temperature for at least 2 hours to allow the undissolved solid to settle.
  - To further separate the solid from the liquid phase, centrifuge the vial at a moderate speed.
  - Carefully withdraw the supernatant (the saturated solution) using a syringe, being cautious not to disturb the solid pellet.

- Filter the collected supernatant through a chemically inert syringe filter to remove any remaining solid particles.
- Quantification of Solute:
  - The concentration of **Rhodamine 800** in the clear, filtered saturated solution can be determined using a suitable analytical method.
  - Spectrophotometry: Prepare a series of standard solutions of **Rhodamine 800** of known concentrations in the same solvent. Measure the absorbance of the standard solutions and the saturated solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Rhodamine 800**. Create a calibration curve by plotting absorbance versus concentration for the standard solutions. Use the absorbance of the saturated solution to determine its concentration from the calibration curve.
  - HPLC: A more precise method involves using a calibrated HPLC system. Develop a suitable HPLC method for **Rhodamine 800** and create a calibration curve with standard solutions. Inject a known volume of the filtered saturated solution and determine the concentration from the calibration curve.
- Data Reporting:
  - The solubility is reported as the concentration of **Rhodamine 800** in the saturated solution, typically in units of mg/mL or molarity (M), at the specified temperature.

## Experimental Workflow and Visualization

The following diagrams illustrate common experimental workflows involving **Rhodamine 800**.





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## References

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